

Mass Spectrometry of 2-Isopropoxy-5-methylaniline: A Technical Guide

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Compound of Interest

Compound Name: 2-Isopropoxy-5-methylaniline

Cat. No.: B7824645

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mass spectrometric analysis of **2-Isopropoxy-5-methylaniline**. While a publicly available mass spectrum for this specific compound is not readily found, this document outlines the predicted fragmentation patterns based on established principles of mass spectrometry for aromatic amines and ethers. Furthermore, it details a robust experimental protocol for its analysis and presents key data and workflows in the requested formats.

Molecular Characteristics

2-Isopropoxy-5-methylaniline has the chemical formula $C_{10}H_{15}NO$. Its molecular weight is a fundamental piece of data in mass spectrometry.

- Monoisotopic Mass: 165.1154 g/mol
- Average Mass: 165.232 g/mol

Predicted Electron Ionization (EI) Mass Spectrum and Fragmentation

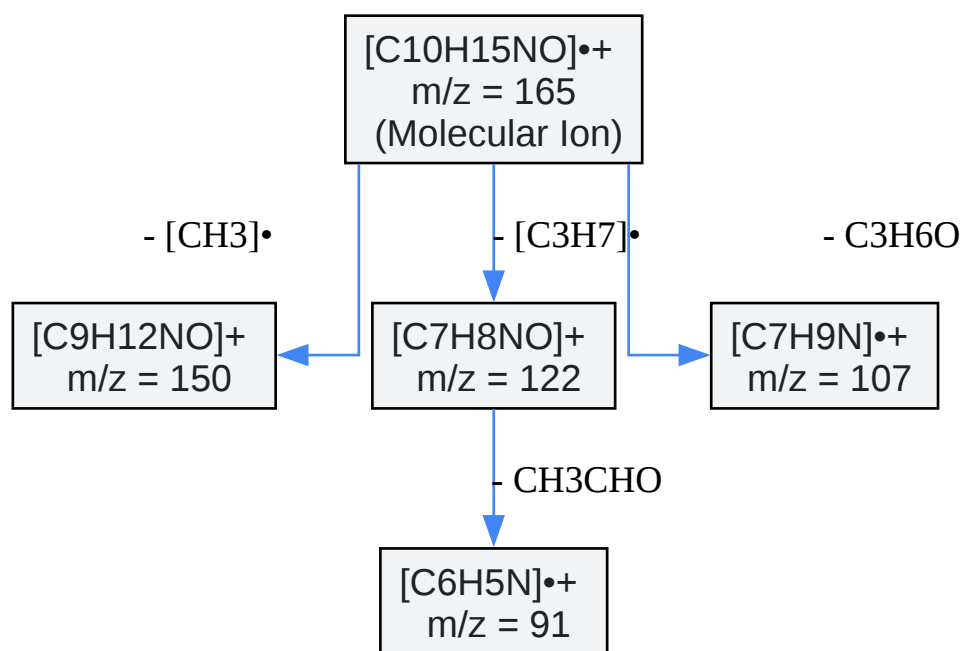
Electron ionization is a hard ionization technique that leads to extensive fragmentation, providing a detailed fingerprint of the molecule's structure. The following table summarizes the predicted major fragments for **2-Isopropoxy-5-methylaniline** under EI conditions. The

molecular ion ($M^{\bullet+}$) is expected to be observed, and its odd nominal mass is consistent with the nitrogen rule for a compound with one nitrogen atom.

m/z (predicted)	Proposed Fragment Ion	Neutral Loss	Notes
165	$[C_{10}H_{15}NO]^{\bullet+}$	-	Molecular Ion
150	$[C_9H_{12}NO]^+$	$[CH_3]^{\bullet}$	Loss of a methyl radical from the isopropyl group.
122	$[C_7H_8NO]^+$	$[C_3H_7]^{\bullet}$	Loss of the isopropyl radical via alpha-cleavage at the ether oxygen. This is a common fragmentation pathway for ethers.
107	$[C_7H_9N]^{\bullet+}$	$[C_3H_6O]$	Loss of acetone via a rearrangement reaction.
91	$[C_6H_5N]^{\bullet+}$	$[C_4H_{10}O]$	Loss of the isopropoxy group and a methyl group.

Proposed Fragmentation Pathway

The fragmentation of **2-Isopropoxy-5-methylaniline** in an electron ionization mass spectrometer is predicted to proceed through several key pathways initiated by the removal of an electron to form the molecular ion. The primary cleavage events are expected to occur at the isopropoxy group, which is the most labile part of the molecule.



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Proposed EI Fragmentation Pathway

Experimental Protocol: GC-MS Analysis

A standard method for the analysis of **2-Isopropoxy-5-methylaniline** would involve Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization.

1. Sample Preparation

- **Standard Solution:** Prepare a 1 mg/mL stock solution of **2-Isopropoxy-5-methylaniline** in a high-purity solvent such as methanol or acetonitrile.
- **Working Solutions:** Perform serial dilutions from the stock solution to create a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 $\mu\text{g/mL}$).
- **Matrix Samples** (e.g., in a drug formulation): Dissolve the formulation in a suitable solvent and dilute to fall within the calibration range. A solid-phase extraction (SPE) or liquid-liquid extraction (LLE) may be necessary to remove interfering matrix components.

2. Gas Chromatography (GC) Conditions

- **GC System:** A standard gas chromatograph equipped with a split/splitless injector.

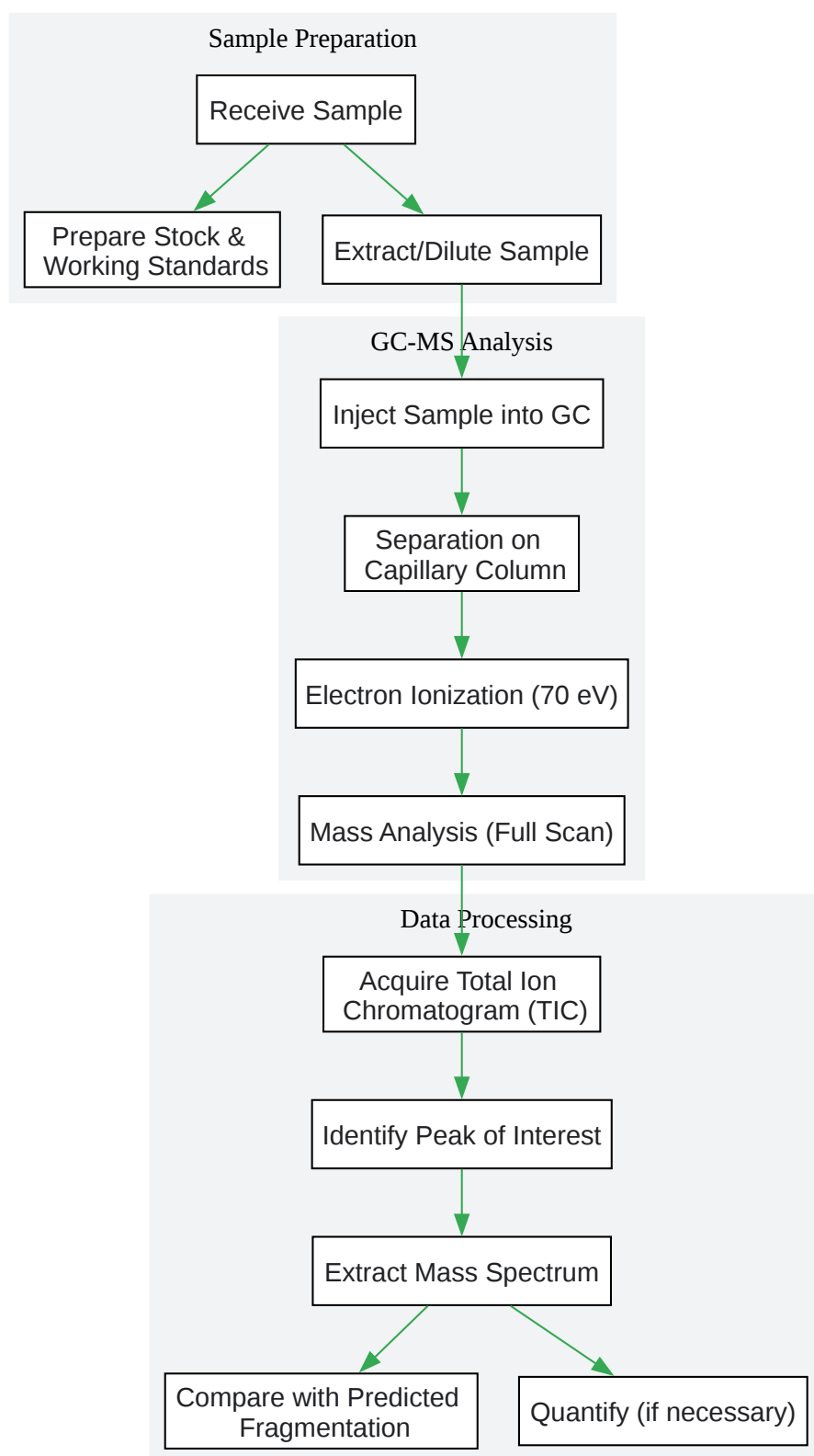
- Column: A non-polar or medium-polarity capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness).
- Injector Temperature: 250 °C.
- Injection Mode: Splitless (for higher sensitivity) or split, depending on the concentration.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 1 minute.
 - Ramp: Increase to 280 °C at a rate of 15 °C/min.
 - Final hold: Hold at 280 °C for 5 minutes.

3. Mass Spectrometry (MS) Conditions

- MS System: A quadrupole or ion trap mass spectrometer.
- Ionization Mode: Electron Ionization (EI).
- Ionization Energy: 70 eV.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Scan Mode: Full scan.
- Mass Range: m/z 40-400.
- Solvent Delay: 3 minutes (to prevent filament damage from the solvent).

Experimental Workflow

The overall process for analyzing **2-Isopropoxy-5-methylaniline** by GC-MS follows a structured workflow from sample receipt to final data analysis and reporting.



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GC-MS Experimental Workflow

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